

# "3-Azepan-1-ylpropan-1-ol" storage and handling best practices

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## Compound of Interest

Compound Name: 3-Azepan-1-ylpropan-1-ol

Cat. No.: B1278331

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## Technical Support Center: 3-Azepan-1-ylpropan-1-ol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **3-Azepan-1-ylpropan-1-ol** (CAS No. 29194-89-6). Adherence to these guidelines is crucial for maintaining the integrity of the compound and ensuring laboratory safety.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Azepan-1-ylpropan-1-ol**?

A1: **3-Azepan-1-ylpropan-1-ol** is classified as a combustible liquid. It is known to cause serious eye irritation and is very toxic to aquatic life with long-lasting effects.

Q2: What is the recommended storage temperature for this compound?

A2: It is recommended to store **3-Azepan-1-ylpropan-1-ol** in a dry, tightly sealed container at a temperature range of 2-8°C.<sup>[1]</sup>

Q3: What personal protective equipment (PPE) should be worn when handling **3-Azepan-1-ylpropan-1-ol**?

A3: When handling this compound, appropriate PPE should include safety glasses with side-shields, a protective suit or lab coat, and safety shoes. For situations with insufficient ventilation, suitable respiratory equipment should be used.

Q4: What should I do in case of accidental eye contact?

A4: In case of eye contact, immediately rinse the eyes thoroughly with plenty of water for at least 15 minutes and consult a physician.

Q5: How should I handle a spill of **3-Azepan-1-ylpropan-1-ol**?

A5: For a spill, ensure the area is well-ventilated and remove all sources of ignition. Use non-sparking tools. Absorb the spill with an inert material and dispose of it as hazardous waste. Do not let the product enter drains.

## Troubleshooting Guide

| Issue   | Possible Cause   | Solution   |
|---|--|--|
| Compound appears discolored or has an unusual odor. | Improper storage (e.g., exposure to light, air, or elevated temperatures). | Do not use the compound. Dispose of it according to your institution's hazardous waste guidelines and obtain a fresh supply. Ensure future storage is in a tightly sealed container in a dry environment at 2-8°C. |
| Inconsistent experimental results.                  | Degradation of the compound due to improper handling or storage.           | Verify the storage conditions of your current stock. If improperly stored, procure a new batch. Always allow the container to reach room temperature before opening to prevent moisture condensation.              |
| Visible residue or contamination in the container.  | Introduction of moisture or other contaminants during previous use.        | Discard the current vial. For future use, always use clean, dry spatulas and weigh out the desired amount in a controlled environment (e.g., a glove box or fume hood) to prevent contamination.                   |

## Quantitative Data Summary

| Parameter              | Value   | Source              |
|------------------------|---|---------------------|
| CAS Number             | 29194-89-6  | <a href="#">[1]</a> |
| Molecular Formula      | C <sub>9</sub> H <sub>19</sub> NO                       | <a href="#">[1]</a> |
| Molecular Weight       | 157.25  | <a href="#">[1]</a> |
| Storage Temperature    | 2-8°C   | <a href="#">[1]</a> |
| Physical Form          | Liquid  |                     |
| Hazard Classifications | Eye Irritation, Aquatic Toxicity<br>(Acute and Chronic) |                     |

## Experimental Protocols

### Protocol 1: Safe Handling and Dispensing

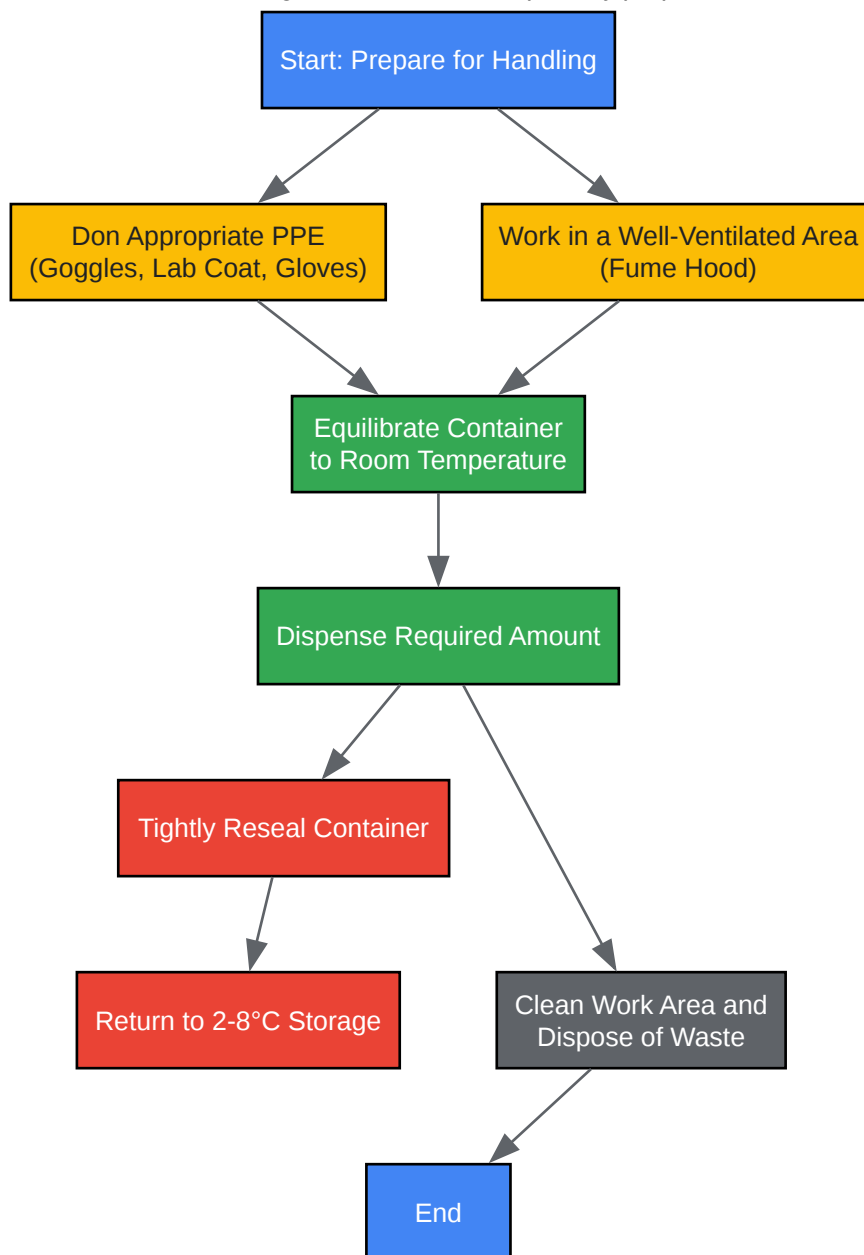
- **Preparation:** Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood. Don the appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- **Equilibration:** Remove the container of **3-Azepan-1-ylpropan-1-ol** from its 2-8°C storage. Allow the container to warm to room temperature before opening to prevent the condensation of atmospheric moisture, which could compromise the compound's integrity.
- **Dispensing:** Carefully open the container. Using a clean, dry pipette or syringe, dispense the required amount of the liquid.
- **Storage after Use:** Immediately and tightly reseal the container. Return the container to the recommended storage at 2-8°C in a dry environment.
- **Cleaning:** Clean any contaminated surfaces and equipment according to your laboratory's standard operating procedures for hazardous materials. Dispose of any contaminated disposables as hazardous waste.

### Protocol 2: Spill Response

- **Immediate Actions:** Alert personnel in the immediate area and evacuate if necessary. Ensure the area is well-ventilated and remove all sources of ignition.
- **Containment:** If the spill is small and manageable, contain it using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
- **Cleanup:** Using non-sparking tools, carefully collect the absorbed material into a suitable container for hazardous waste.
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.
- **Reporting:** Report the spill to your institution's Environmental Health and Safety (EHS) department.

## Visual Workflow for Safe Handling

## Safe Handling Workflow for 3-Azepan-1-ylpropan-1-ol



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Caption: Workflow for the safe handling of **3-Azepan-1-ylpropan-1-ol**.

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## References

- 1. 29194-89-6|3-(Azepan-1-yl)propan-1-ol|BLD Pharm [bldpharm.com]
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